

"Sodium 4-formylbenzene-1,3-disulfonate" molecular weight and formula

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Compound of Interest

Compound Name:	Sodium 4-formylbenzene-1,3-disulfonate
Cat. No.:	B051454

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Technical Guide: Sodium 4-formylbenzene-1,3-disulfonate

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the chemical properties of **Sodium 4-formylbenzene-1,3-disulfonate**, a compound relevant in various research and development applications.

Core Chemical Data

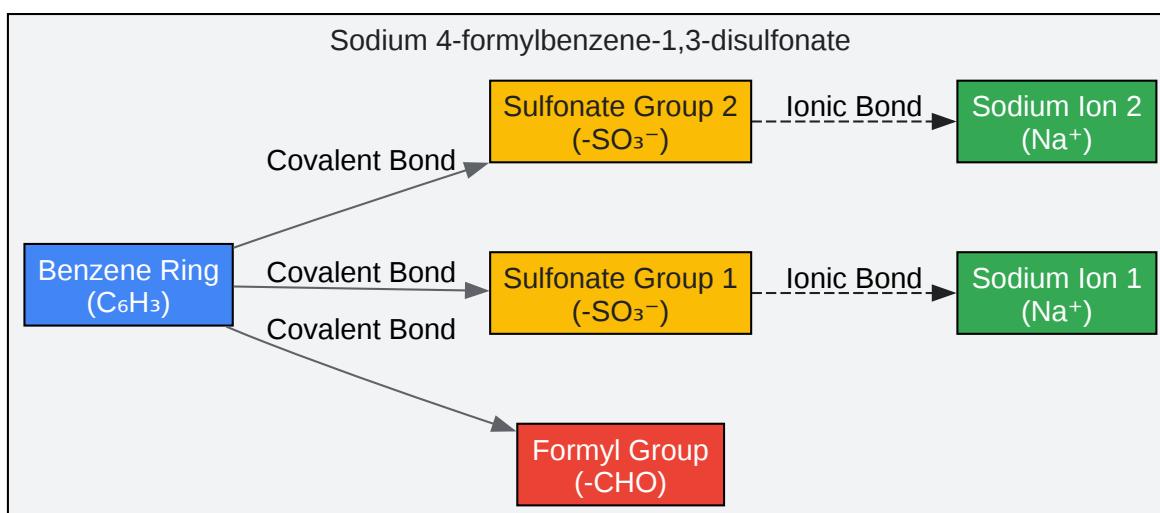
The fundamental chemical identifiers for **Sodium 4-formylbenzene-1,3-disulfonate** are summarized below. This data is critical for accurate experimental design, stoichiometric calculations, and analytical characterization. The compound is also known by synonyms such as Disodium Benzaldehyde-2,4-disulfonate and 4-Formylbenzene-1,3-disulfonic acid disodium salt.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Parameter	Value	References
Molecular Formula	C ₇ H ₄ Na ₂ O ₇ S ₂	[2]
C ₇ H ₄ O ₇ S ₂ •Na ₂	[4]	
Molecular Weight	310.20 g/mol	[1]
310.21 g/mol	[2][4]	
310.22 g/mol		
Common CAS Number	33513-44-9	[1][3]

Note: The molecular weight is based on the anhydrous form of the salt. Hydrated versions, denoted as $\text{HCOC}_6\text{H}_3(\text{SO}_3\text{Na})_2 \cdot x\text{H}_2\text{O}$, also exist.[5]

Structural and Relational Overview

The molecular structure of **Sodium 4-formylbenzene-1,3-disulfonate** consists of a central benzene ring functionalized with a formyl group and two sulfonate groups, which are ionically bonded to sodium cations. This relationship is depicted in the diagram below.



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Caption: Logical diagram of the constituent parts of **Sodium 4-formylbenzene-1,3-disulfonate**.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of this compound are typically proprietary or published in peer-reviewed literature. For specific applications such as its use in synthesizing polymer electrolyte membranes or as a biochemical for proteomics research, researchers should consult relevant scientific databases and publications.^{[4][6]} Standard analytical techniques like High-Performance Liquid Chromatography (HPLC), Fourier-Transform Infrared Spectroscopy (FTIR), and Karl Fischer titration are often employed to determine purity, confirm structure, and quantify water content, respectively.^{[3][6]}

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